

Synthesis and purification methods for 4-Vinylphenol-d4

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Compound of Interest

Compound Name: 4-Vinylphenol-d4

Cat. No.: B12372730

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An In-depth Technical Guide to the Synthesis and Purification of **4-Vinylphenol-d4**

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of a viable synthetic pathway for producing **4-Vinylphenol-d4**, an isotopically labeled compound valuable as an internal standard in mass spectrometry-based quantification and in metabolic studies. The synthesis strategy detailed herein leverages commercially available deuterated reagents and well-established organic transformations, offering a reproducible method for laboratory preparation.

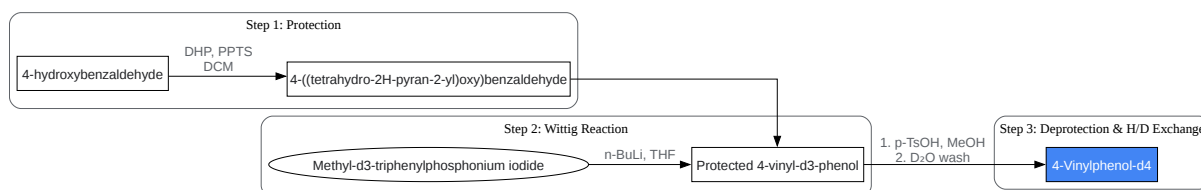
Introduction

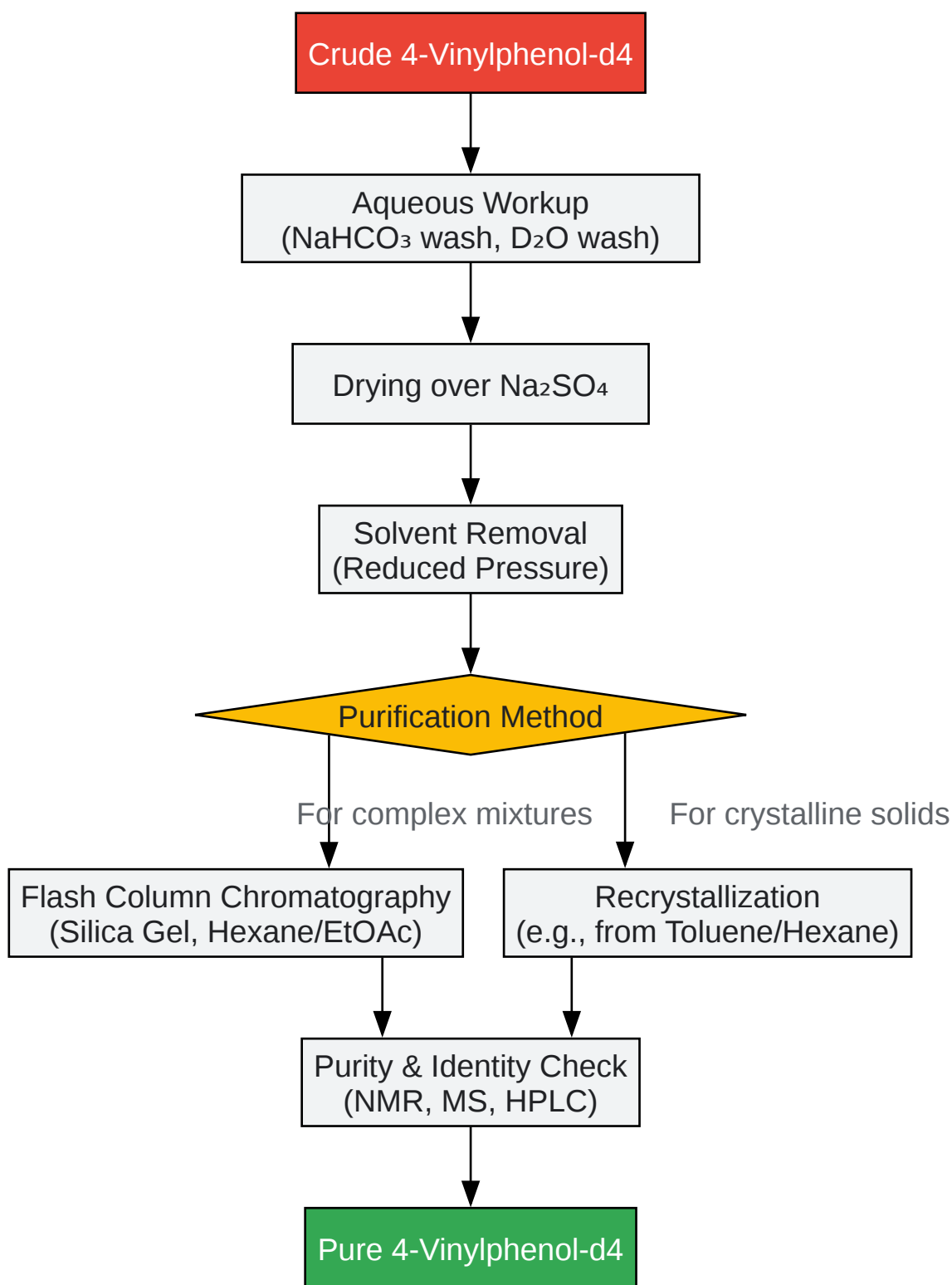
4-Vinylphenol, also known as p-hydroxystyrene, is a naturally occurring phenolic compound and a valuable monomer in polymer chemistry. Its deuterated analogue, **4-Vinylphenol-d4**, serves as an ideal internal standard for analytical applications due to its identical chemical properties to the unlabeled compound but distinct mass. This guide outlines a primary synthesis route involving a Wittig reaction with a deuterated reagent to introduce the labeled vinyl group, followed by deuteration of the phenolic proton.

Synthetic Pathway: Wittig Reaction Approach

A robust method for the synthesis of **4-Vinylphenol-d4** (specifically, 4-(ethenyl-1,2,2-d3)phenol-d1) involves a three-step process starting from 4-hydroxybenzaldehyde:

- **Protection of the Phenolic Hydroxyl Group:** The acidic proton of the hydroxyl group in 4-hydroxybenzaldehyde can interfere with the strongly basic conditions of the Wittig reaction. Therefore, it is first protected, for example, as a tetrahydropyranyl (THP) ether.
- **Wittig Reaction with a Deuterated Ylide:** The protected aldehyde undergoes a Wittig reaction with a deuterated ylide generated from methyl-d₃-triphenylphosphonium iodide. This step introduces the deuterated vinyl group.
- **Deprotection and Phenolic H/D Exchange:** The protecting group is removed under acidic conditions. Subsequent treatment with a deuterated solvent like D₂O or methanol-d₄ exchanges the phenolic proton for a deuteron, yielding the final **4-Vinylphenol-d₄**.





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